

An In-depth Technical Guide to 1,3-Dichloro-2-methylpropane

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Compound of Interest

Compound Name: 1,3-Dichloro-2-methylpropane

Cat. No.: B1596176

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3-Dichloro-2-methylpropane**, a halogenated hydrocarbon. The information is curated for professionals in research and development who require precise data for experimental design and chemical synthesis.

Chemical Identity and Synonyms

1,3-Dichloro-2-methylpropane is a chlorinated hydrocarbon.^[1] Its unique structure, featuring a branched methyl group on the propane chain with two chlorine substituents, leads to its specific chemical characteristics and applications as a solvent and chemical intermediate.^[1]

- CAS Number: 616-19-3^{[2][3][4][5][6]}
- IUPAC Name: **1,3-dichloro-2-methylpropane**^[4]
- Synonyms: 1,3-Dichloroisobutane, Propane, 1,3-dichloro-2-methyl-^{[1][3][5][6]}

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **1,3-Dichloro-2-methylpropane**, compiled from various chemical data sources. These properties are crucial for its handling, storage, and application in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C4H8Cl2	[2] [3] [4] [5] [6]
Molecular Weight	127.01 g/mol	[2] [3] [4] [5] [7]
Boiling Point	136.4 °C at 760 mmHg	[3] [5]
Melting Point	-70.34 °C (estimate)	[1] [5] [8]
Density	1.079 - 1.1375 g/cm³	[1] [3] [5] [8]
Flash Point	28 °C	[1] [3] [5]
Refractive Index	1.427 - 1.4400	[3] [5] [8]
Vapor Pressure	9.15 mmHg at 25 °C	[1] [3]
XLogP3	2.2	[5]

Logical Relationships of Key Properties

The following diagram illustrates the interconnectedness of the fundamental properties of **1,3-Dichloro-2-methylpropane**.

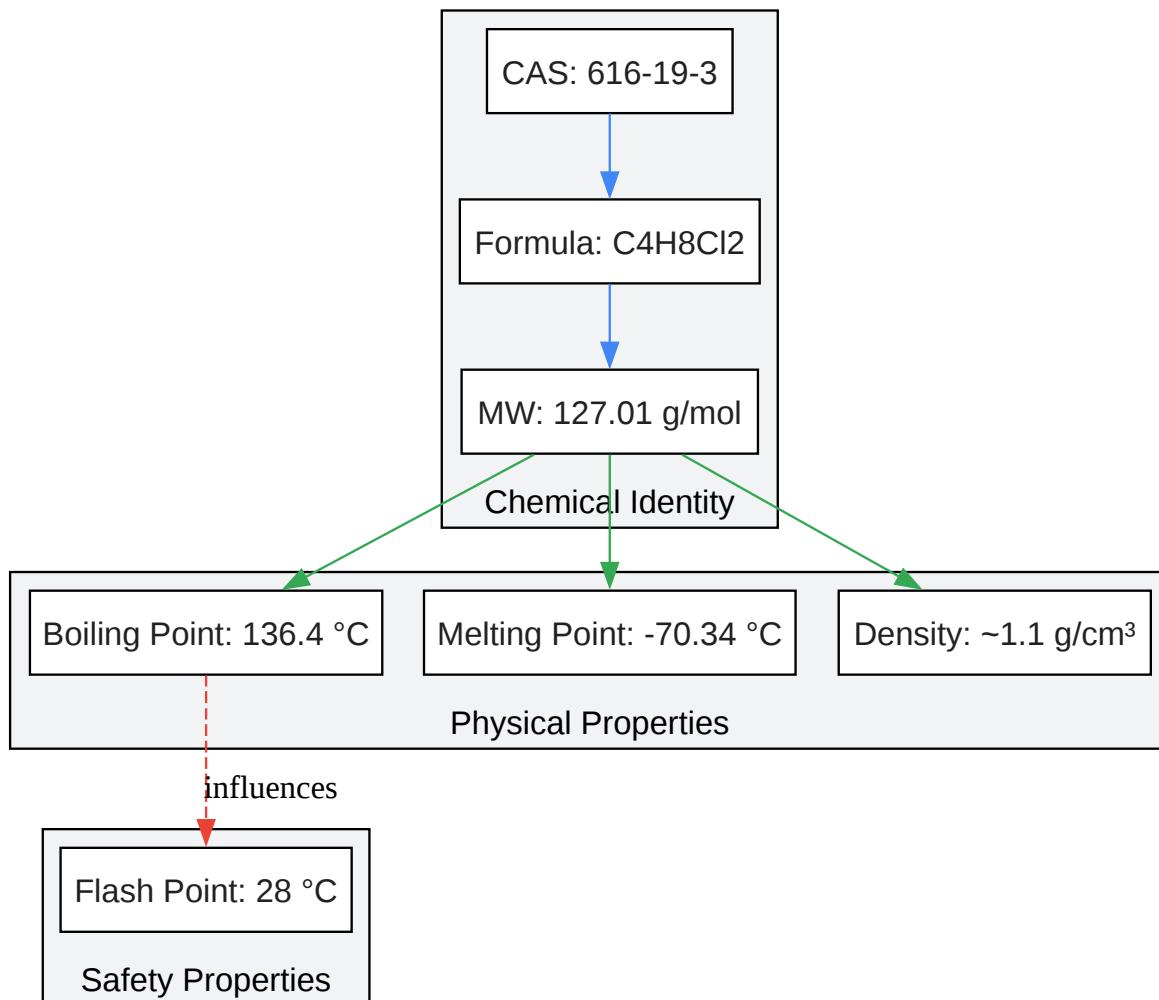


Figure 1: Properties of 1,3-Dichloro-2-methylpropane

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Caption: Key identifiers and physicochemical properties of **1,3-Dichloro-2-methylpropane**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **1,3-Dichloro-2-methylpropane** are typically found in specialized chemical literature, such as peer-reviewed journals on organic synthesis or analytical chemistry. The available search results do not provide specific, detailed

experimental methodologies. For researchers requiring such protocols, a targeted search of chemical databases and academic journals is recommended.

Safety and Handling

1,3-Dichloro-2-methylpropane is a hazardous substance that requires careful handling.[\[1\]](#) It is a flammable liquid and vapor.[\[9\]](#) Key safety precautions include:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[\[10\]](#) Avoid contact with skin, eyes, and clothing.[\[10\]](#) Wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[\[9\]](#)[\[10\]](#)
- Storage: Keep the container tightly closed in a dry, well-ventilated place.[\[9\]](#) Store away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[10\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[10\]](#)

In case of exposure, seek immediate medical attention.[\[10\]](#)[\[11\]](#) Standard first aid measures for chemical exposure should be followed.[\[11\]](#)

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References

- 1. [lookchem.com](#) [lookchem.com]
- 2. Page loading... [guidechem.com](#)
- 3. 1,3-dichloro-2-methylpropane | 616-19-3 [chemnet.com](#)
- 4. 1,3-Dichloro-2-methylpropane | C4H8Cl2 | CID 69218 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 5. [echemi.com](#) [echemi.com]
- 6. Propane, 1,3-dichloro-2-methyl- [\[webbook.nist.gov\]](#)

- 7. Propane, 1,3-dichloro-2-methyl- (CAS 616-19-3) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 8. chembk.com [chembk.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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